

Application Notes: Penicillin-Streptomycin in Cell Culture

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Compound of Interest

Compound Name: Antimicrobial agent-4

Cat. No.: B12394844

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Introduction

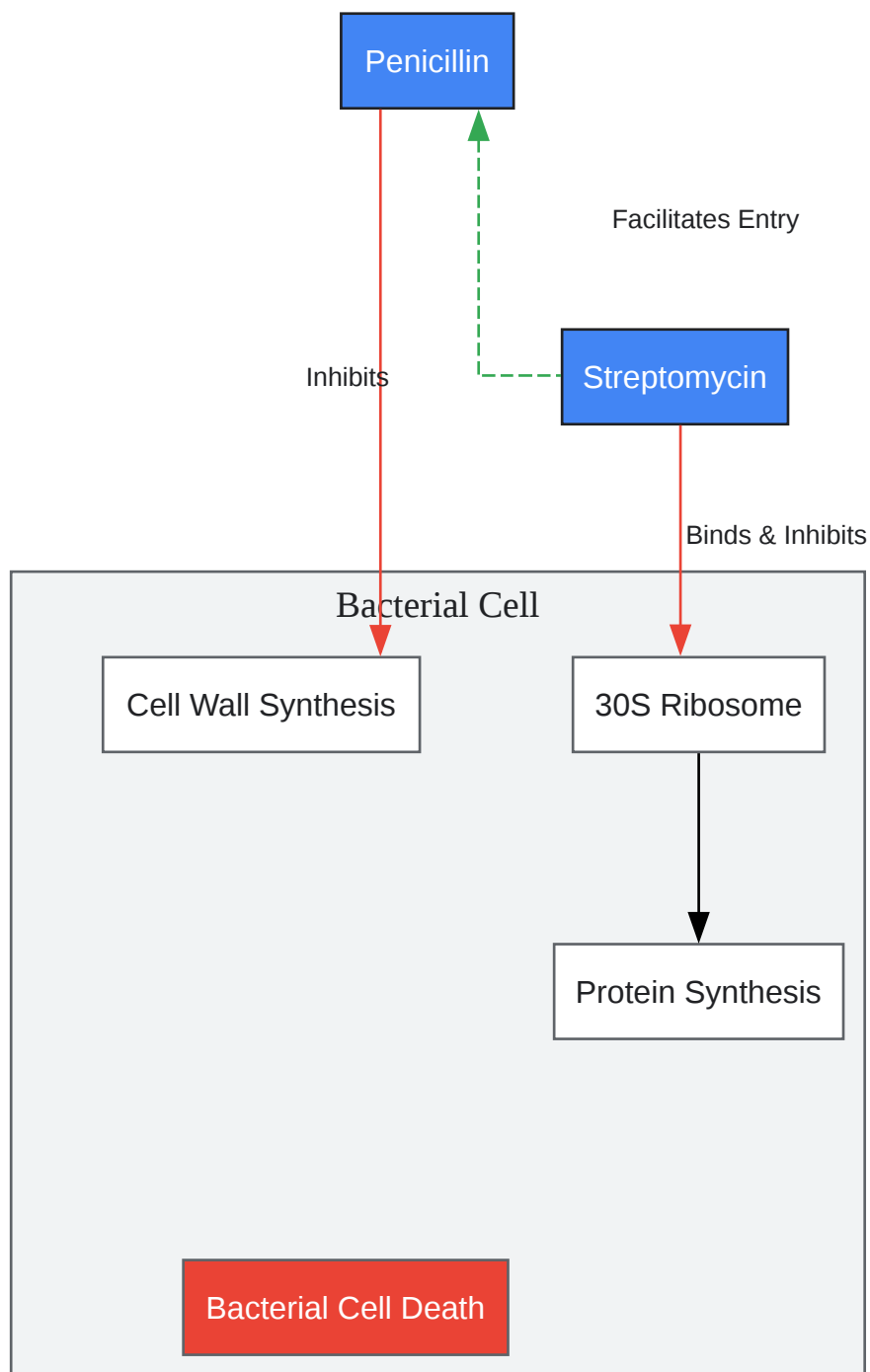
Penicillin-Streptomycin (often abbreviated as Pen-Strep or P/S) is a widely used liquid mixture of the antibiotics Penicillin G and Streptomycin sulfate. It is the most common antibiotic solution employed in mammalian cell culture to prevent bacterial contamination.^[1] The combination of these two antibiotics provides a broad spectrum of activity against both Gram-positive and Gram-negative bacteria, making it an effective prophylactic agent in routine cell culture.^{[2][3][4]}

Mechanism of Action

The efficacy of Penicillin-Streptomycin lies in the synergistic action of its two components, which target different essential bacterial processes.^{[2][5]}

- **Penicillin:** As a β -lactam antibiotic, Penicillin acts by inhibiting the final stage of bacterial cell wall synthesis.^{[3][6]} It specifically binds to and inactivates the DD-transpeptidase enzyme, which is responsible for cross-linking the peptidoglycan chains that provide structural integrity to the cell wall.^[6] This disruption leads to cell lysis and death, and is most effective against Gram-positive bacteria, which have a thick peptidoglycan wall.^{[1][4][6]}
- **Streptomycin:** As an aminoglycoside antibiotic, Streptomycin functions by binding to the 30S subunit of the bacterial ribosome.^{[3][7][8]} This binding interferes with protein synthesis by causing a misreading of the mRNA code, ultimately inhibiting the production of essential proteins and leading to bacterial death.^{[2][8]} Streptomycin is effective against most Gram-negative bacteria and also some Gram-positive bacteria.^{[1][4][5]}

- Synergistic Effect: The two antibiotics work together effectively. Penicillin's action of disrupting the bacterial cell wall is believed to facilitate the entry of Streptomycin into the bacterium, enhancing its access to the ribosomal target.[2][5][9]



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Diagram 1: Synergistic mechanism of Penicillin-Streptomycin.

Important Considerations for Use

While Pen-Strep is a valuable tool, its routine use is a subject of debate. Researchers should be aware of the following points:

- **Masking Contamination:** Antibiotics can suppress the growth of contaminants without eliminating them, potentially masking low-level or antibiotic-resistant infections, including mycoplasma.[\[10\]](#)
- **Cytotoxicity:** While generally safe at recommended concentrations, higher levels can be toxic to some cell lines.[\[2\]](#)[\[3\]](#) It is crucial to perform a dose-response test when working with a new or sensitive cell line.[\[3\]](#)
- **Off-Target Effects:** The use of antibiotics can alter the biology of mammalian cells. Studies have shown that Pen-Strep can induce changes in gene expression, affect cell differentiation, and alter metabolic pathways.[\[5\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) For instance, streptomycin has been shown to reduce protein synthesis and differentiation in C2C12 myotubes.[\[12\]](#)[\[13\]](#)
- **Antibiotic Resistance:** Prolonged and unnecessary use of antibiotics in cell culture can contribute to the development of resistant bacterial strains.[\[5\]](#)

Data Presentation

Table 1: Recommended Concentrations and Storage

Parameter	Specification	Source(s)
Stock Solution (100X)	10,000 units/mL Penicillin & 10,000 µg/mL Streptomycin	[14]
Typical Dilution	1:100 in cell culture medium	[2] [14]
Final Working Concentration	100 units/mL Penicillin & 100 µg/mL Streptomycin	[5]
Stock Solution Storage	-20°C, protected from light	[3] [14]

| Stability in Medium | Stable for approximately 3 days at 37°C [\[5\]](#) |

Table 2: Antimicrobial Spectrum

Agent	Primary Target	Ineffective Against	Source(s)
Penicillin	Gram-positive bacteria	Mycoplasma, Fungi, Yeast, most Gram-negative bacteria	[1] [4] [5] [6]
Streptomycin	Gram-negative bacteria (also some Gram-positive)	Mycoplasma, Fungi, Yeast	[1] [4] [5] [8]

| Pen-Strep Combination | Broad spectrum: Gram-positive and Gram-negative bacteria | Mycoplasma, Fungi, Yeast [\[3\]](#)[\[10\]](#) |

Table 3: Documented Off-Target Effects on Mammalian Cells

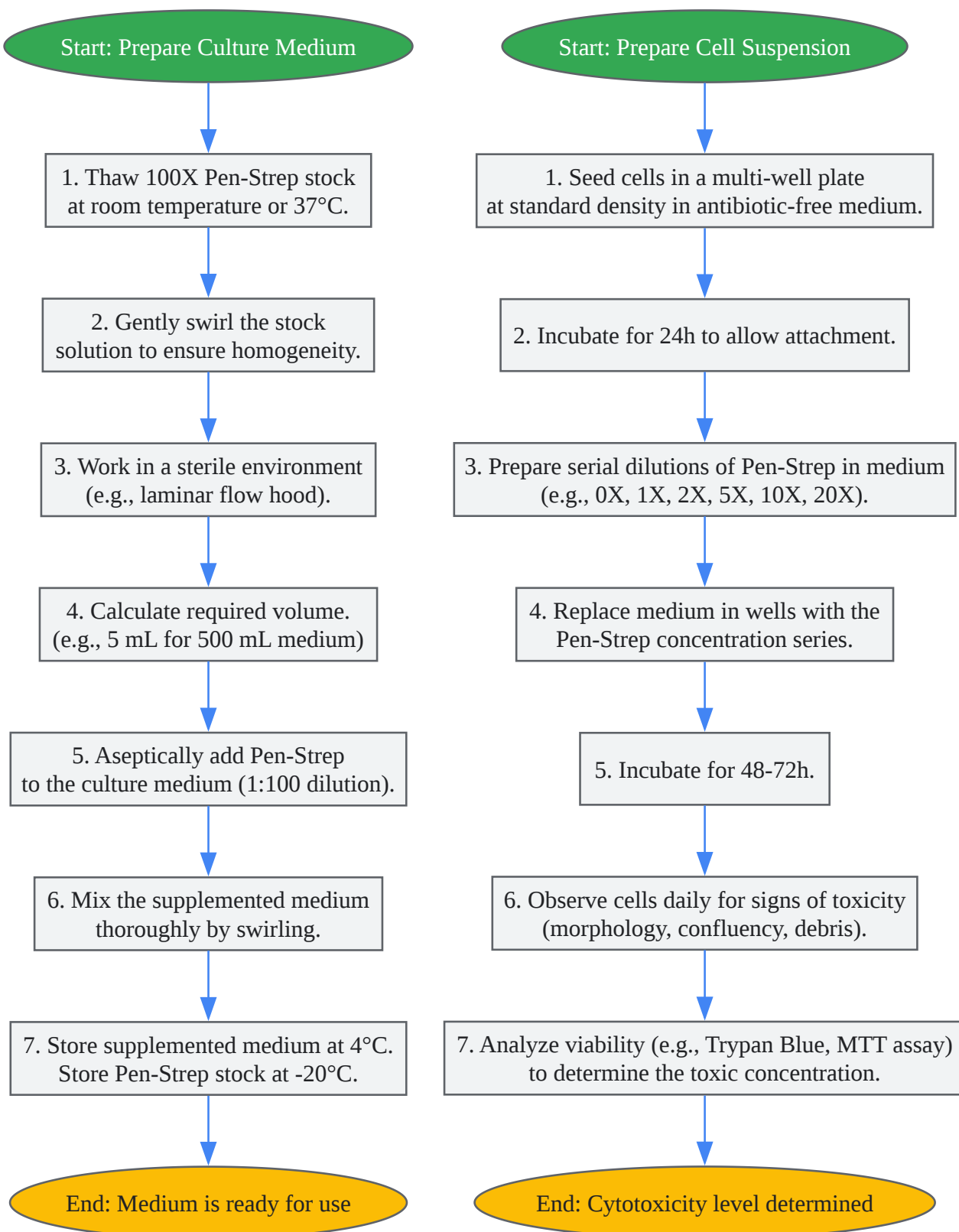
Cell Type	Observed Effect	Source(s)
Mouse Embryonic Stem Cells	High concentrations promoted differentiation into cardiomyocytes via suppression of the p38/JNK MAPK pathway.	[11]
C2C12 Myotubes	Streptomycin reduced protein synthesis rate and myotube diameter.	[12] [13]
B16/F10 Melanoma Cells	Stimulated tyrosinase activities and melanin content at routine concentrations.	[15]

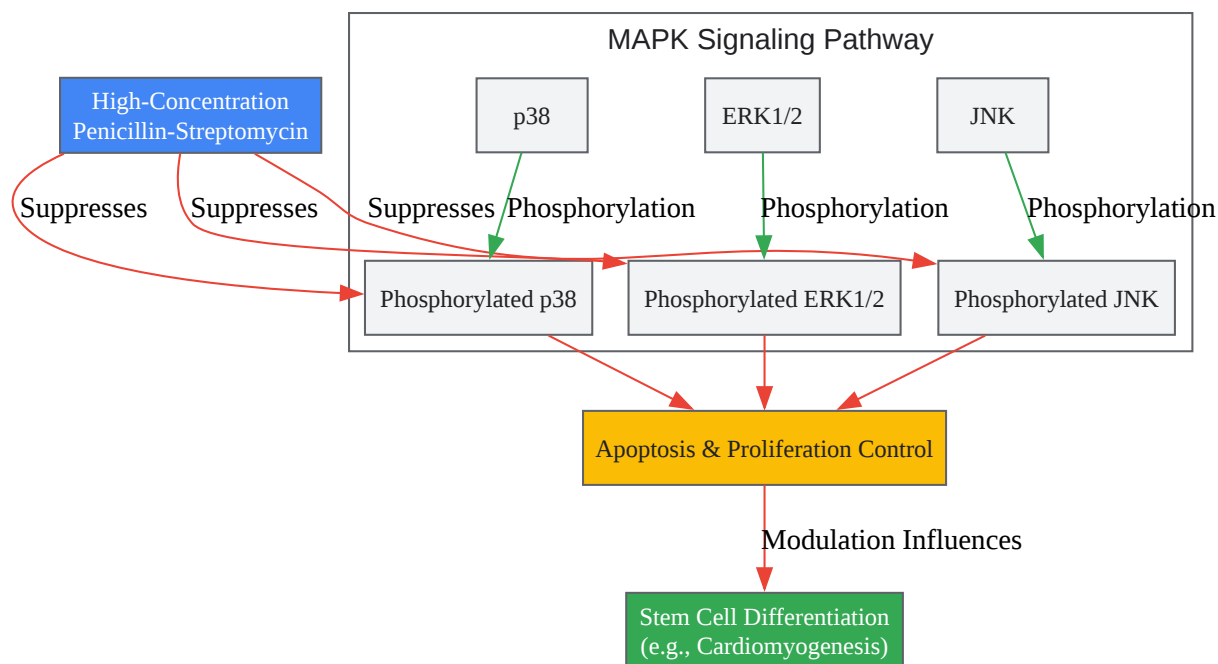
| General | Can alter the expression of genes related to stress response and metabolism. [\[5\]](#) [\[10\]](#) |

Experimental Protocols

Protocol 1: Routine Use of Penicillin-Streptomycin in Cell Culture

This protocol describes the standard procedure for supplementing cell culture medium with a 100X Pen-Strep stock solution.





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